

Personal protective equipment for handling PF-06815345 hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-06815345 hydrochloride

Cat. No.: B15577151

[Get Quote](#)

Essential Safety and Handling Guide for PF-06815345 Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **PF-06815345 hydrochloride**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing exposure risks and ensuring a secure laboratory environment.

Hazard Summary: **PF-06815345 hydrochloride** is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] It is imperative to handle this compound with appropriate personal protective equipment and to adhere to the safety protocols outlined below. The toxicological properties of this compound have not been fully investigated.^[1]

Personal Protective Equipment (PPE)

Appropriate PPE is essential to prevent exposure to **PF-06815345 hydrochloride**. The selection of PPE should be based on the specific laboratory procedures being performed.

Activity	Required Personal Protective Equipment
Receiving and Unpacking	Chemotherapy gloves. If the container is not enclosed in plastic, an elastomeric half-mask with a multi-gas cartridge and P100 filter is recommended.[2]
Weighing and Aliquoting (Dry Powder)	Chemotherapy gloves (double-gloving recommended), impervious gown, hair cover, shoe covers, eye and face protection (safety goggles and face shield), and respiratory protection (N95 or higher).[3]
Solution Preparation and Handling	Double chemotherapy gloves, impervious gown, and eye protection.[3] Work should be conducted in a chemical fume hood or a biological safety cabinet.
Administering to Animals	Two pairs of chemotherapy gloves and a gown resistant to permeability by hazardous drugs are required for administering injectable forms.[3]
Waste Disposal	Chemotherapy gloves, impervious gown, and eye protection.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Emergency Situation	First Aid and Response Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [1]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap. [1] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. [1] Seek immediate medical attention from an ophthalmologist. [1]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. [1] Seek immediate medical attention.
Accidental Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an absorbent material, and collect it in a sealed container for disposal. [1] Clean the spill area thoroughly.

Handling and Storage Protocols

Handling:

- Use this product only in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Change contaminated clothing immediately.[\[1\]](#)

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[1]
- For long-term storage, it is recommended to store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month.[4]

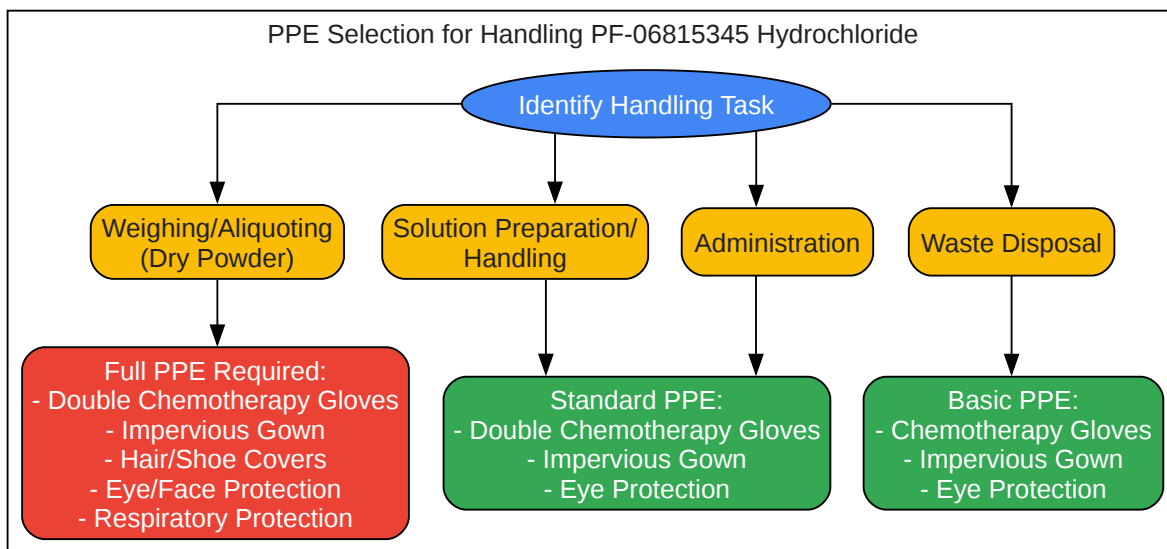
Disposal Plan

All waste materials contaminated with **PF-06815345 hydrochloride** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solid waste, including empty containers, disposable PPE, and absorbent materials, in a designated, sealed, and labeled hazardous waste container.
- Liquid Waste: Collect all contaminated liquid waste in a designated, sealed, and labeled hazardous waste container.
- Disposal: Dispose of all waste through a licensed professional waste disposal service in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

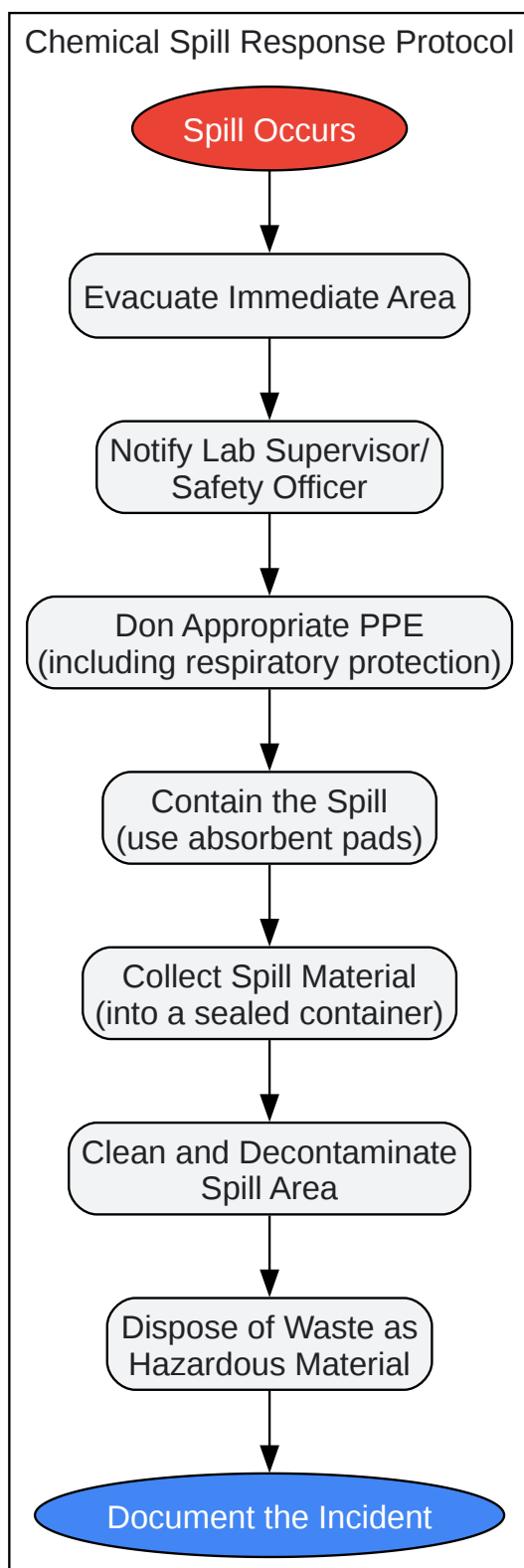
Visual Guides

The following diagrams illustrate key safety workflows for handling **PF-06815345 hydrochloride**.



[Click to download full resolution via product page](#)

Caption: PPE selection workflow based on the handling task.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. publications.ashp.org [publications.ashp.org]
- 3. pogo.ca [pogo.ca]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling PF-06815345 hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15577151#personal-protective-equipment-for-handling-pf-06815345-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com